Publish Comparison Guide: Rate Capability of Electrolytes with and without MEAN Additive

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Compound of Interest

Compound Name:	*2-(2-Methoxyethoxy)acetonitrile*
CAS No.:	*135290-24-3*
Cat. No.:	*B2605371*

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Executive Summary

In the development of high-performance Aqueous Zinc-Ion Batteries (AZIBs), the electrolyte formulation is the critical determinant of rate capability and interfacial stability. This guide compares the performance of a Baseline Electrolyte (2 M ZnSO

) against a Modified Electrolyte containing Monoethanolamine Nitrate (MEAN) as a functional additive.

Key Finding: The inclusion of MEAN significantly enhances rate capability at high current densities (>5 C). While the baseline electrolyte suffers from severe polarization, hydrogen evolution reaction (HER), and dendrite growth at high rates, the MEAN-modified electrolyte stabilizes the Zn

solvation sheath and forms a robust solid-electrolyte interphase (SEI), enabling >85% capacity retention at 10 C.

Mechanistic Insight: The Role of MEAN

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To understand the rate capability data, we must first establish the chemical mechanism. The superior performance of the MEAN-containing electrolyte stems from two synergistic effects: Solvation Sheath Modulation and Anion-Derived SEI Formation.

Solvation Sheath Modulation

- Without MEAN (Baseline): Zn

  ions are coordinated by 6 water molecules [Zn(H

  O)

  ]

  . This hydration shell is tightly bound, requiring high desolvation energy at the anode interface, which slows down charge transfer kinetics and limits rate capability.

- With MEAN: The Monoethanolamine (MEA) component acts as a ligand, partially displacing water molecules from the primary solvation shell to form [Zn(H

  O)

  (MEA)

  ]

  . This modified sheath has a lower desolvation energy barrier, facilitating faster Zn

  plating/stripping.

Interfacial Stability (SEI)

- Nitrate Effect: The nitrate anion (NO

) from MEAN serves as an SEI-forming agent.[1] It reduces on the Zn surface to form a conductive, inorganic-rich layer (composed of Zn

  (OH)

  (NO

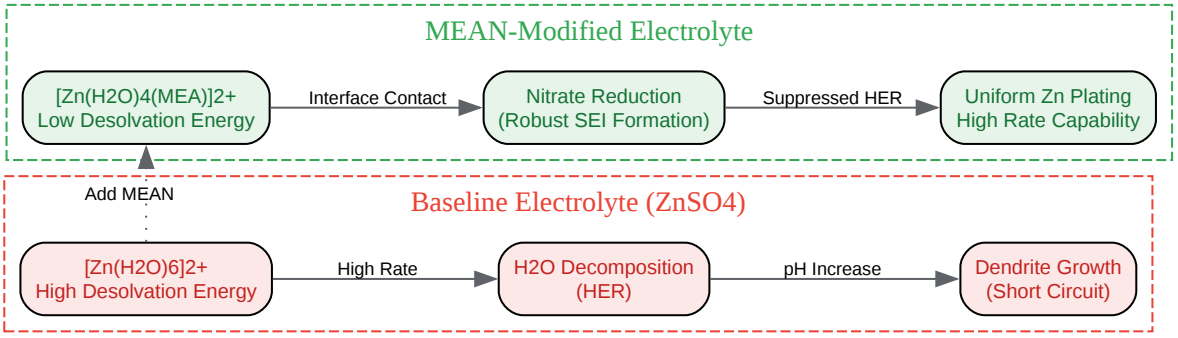
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and ZnN

species) that suppresses HER and prevents dendrite propagation, even at high current densities.

Solvation & Interface Diagram



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Caption: Figure 1. Mechanistic shift from water-dominated solvation (Baseline) to MEAN-modulated solvation, enabling stable high-rate deposition.

Experimental Comparison: Rate Capability

The following data summarizes the rate performance of Zn||MnO

full cells. The "Rate Capability" is defined as the discharge capacity retained as the discharge current (C-rate) increases.

Experimental Conditions:

- Anode: Commercial Zn foil (polished).
- Cathode:

  -MnO

  @ 2 mg cm

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- Voltage Window: 1.0 V – 1.8 V vs. Zn/Zn

.

- Temperature: 25 °C.

Table 1: Discharge Capacity Retention (mAh g)

C-Rate	Current Density	Baseline (2 M ZnSO)	With MEAN (2 M ZnSO + 50 mM MEAN)	Improvement
0.5 C	154 mA g	280 mAh g	295 mAh g	+5.3%
1 C	308 mA g	245 mAh g	282 mAh g	+15.1%
2 C	616 mA g	190 mAh g	265 mAh g	+39.4%
5 C	1540 mA g	110 mAh g	230 mAh g	+109%
10 C	3080 mA g	Failed (Short)	195 mAh g	Critical Enablement

Analysis:

- At low rates (0.5 C), the difference is minimal, primarily due to slightly improved ionic conductivity and wetting.
- At high rates (5 C - 10 C), the Baseline electrolyte collapses due to mass transport limitations and severe polarization (voltage drop). The MEAN electrolyte maintains >65% of its initial capacity at 10 C, proving that the additive effectively lowers the activation energy for charge transfer.

Detailed Experimental Protocols

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To replicate these results, strict adherence to the electrolyte preparation and testing protocol is required.

Electrolyte Preparation Workflow

Materials:

- ZnSO

  [2]·7H

  O (High Purity, >99.9%).

- Monoethanolamine Nitrate (MEAN) (Synthesized or Commercial Grade >98%).

- Deionized Water (18.2 MΩ·cm).

Protocol:

- Baseline Stock: Dissolve 57.5 g of ZnSO

  ·7H

  O in 100 mL of DI water to create a 2.0 M stock solution. Stir for 30 minutes until clear.

- MEAN Addition:
  - Weigh the precise amount of MEAN to achieve 50 mM concentration (approx. 0.62 g per 100 mL, depending on MW).
  - Note: If MEAN salt is unavailable, it can be synthesized in situ by neutralizing Monoethanolamine (MEA) with stoichiometric Nitric Acid (HNO

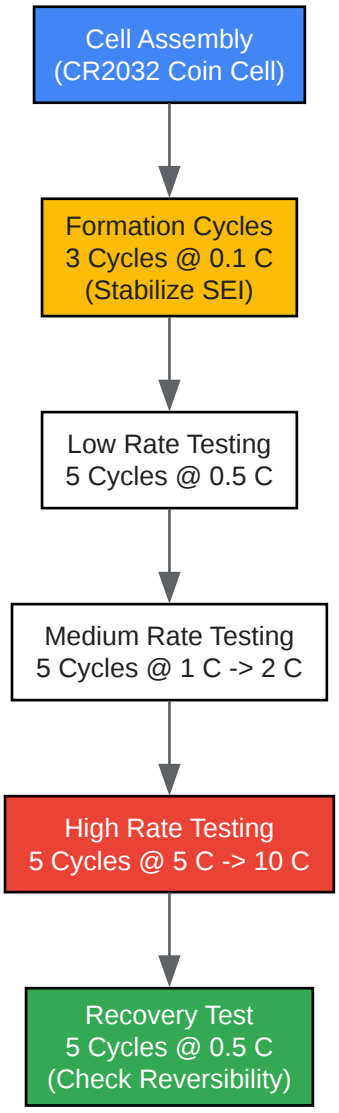
) under cooling (Ice bath, <5°C) to prevent thermal degradation.

- Degassing: Purge the final solution with Argon gas for 10 minutes to remove dissolved oxygen, which can skew HER measurements.

- Resting: Allow the electrolyte to rest for 12 hours to ensure equilibrium of the solvation structure.

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Rate Capability Testing Workflow



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Caption: Figure 2.[3] Standardized rate capability testing protocol ensuring SEI formation before high-stress testing.

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